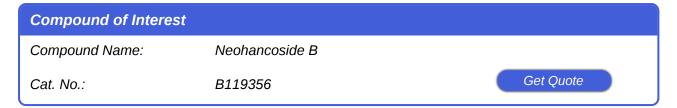


Therapeutic Potential of Neohancoside B Probed in Animal Models: A Comparative Analysis

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the therapeutic potential of a water extract of Cynanchum auriculatum root (CW), a source of **Neohancoside B**, in an animal model of colitis. The performance of the extract is compared with established treatments, sulfasalazine and mesalazine, supported by experimental data from murine models of dextran sulfate sodium (DSS)-induced colitis.

Performance Comparison in DSS-Induced Colitis Mouse Model

The therapeutic efficacy of the Cynanchum auriculatum extract, sulfasalazine, and mesalazine was evaluated based on key parameters indicative of colitis severity in a DSS-induced mouse model. The data presented below is a synthesis from multiple studies to provide a comparative overview.



Treatment Group	Dosage	Change in Body Weight (%)	Colon Length (cm)	Disease Activity Index (DAI)
Control (Healthy)	-	Gain	~8-10	0
DSS Model (Untreated)	-	~ -15% to -20%	~5-6	>10
Cynanchum auriculatum extract (CW)	200 mg/kg/day	Attenuated loss	Significantly longer than DSS	Significantly lower than DSS
Sulfasalazine	30-100 mg/kg/day	Attenuated loss	Significantly longer than DSS	Significantly lower than DSS
Mesalazine	50-400 mg/kg/day	Attenuated loss	Significantly longer than DSS	Significantly lower than DSS

Table 1: Comparative Efficacy of Cynanchum auriculatum Extract and Standard Treatments in a DSS-Induced Colitis Mouse Model. Data is aggregated from multiple sources and presented as a summary of effects. Specific values can vary based on experimental conditions.

Detailed Experimental Protocols

A standardized protocol for inducing colitis in mice using Dextran Sulfate Sodium (DSS) is crucial for the reproducibility of studies. The following is a general experimental protocol, followed by the administration methods for the compared treatments.

Dextran Sulfate Sodium (DSS)-Induced Colitis Model

- Animal Model: Male C57BL/6 mice, 6-8 weeks old.
- Acclimatization: Animals are acclimatized for at least one week before the experiment with free access to standard chow and water.
- Induction of Colitis: Acute colitis is induced by administering 2.5-5% (w/v) DSS (molecular weight 36-50 kDa) in the drinking water for 5-7 consecutive days.



- Monitoring: Mice are monitored daily for body weight, stool consistency, and the presence of blood in the feces to calculate the Disease Activity Index (DAI).
- Endpoint Analysis: At the end of the treatment period, mice are euthanized, and the colon is excised for measurement of length, histological analysis, and biochemical assays (e.g., myeloperoxidase activity, cytokine levels).

Treatment Administration

- Cynanchum auriculatum extract (CW): The water extract of the root is administered orally via gavage at a dose of 200 mg/kg body weight daily, starting from the first day of DSS administration and continuing throughout the study period.
- Sulfasalazine: Administered orally via gavage at doses ranging from 30 to 100 mg/kg body weight daily.
- Mesalazine: Administered orally via gavage at doses ranging from 50 to 400 mg/kg body weight daily.

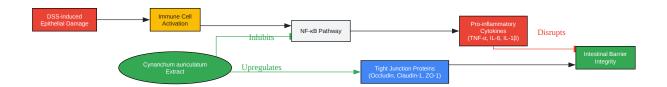
Mechanism of Action and Signaling Pathways

The therapeutic effects of Cynanchum auriculatum extract, sulfasalazine, and mesalazine in colitis are attributed to their anti-inflammatory properties, which involve the modulation of various signaling pathways.

Cynanchum auriculatum Extract Signaling Pathway

The water extract of Cynanchum auriculatum root has been shown to ameliorate colitis by reducing the production of pro-inflammatory cytokines and enhancing the integrity of the intestinal barrier. This is achieved through the modulation of key inflammatory signaling pathways and the upregulation of tight junction proteins.





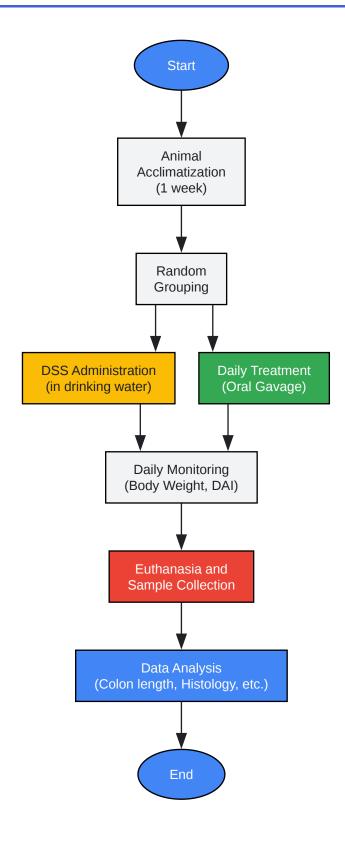
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Caption:C. auriculatum extract's proposed mechanism in colitis.

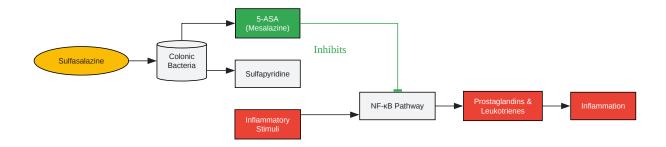
Experimental Workflow

The following diagram illustrates the typical workflow for evaluating the therapeutic potential of a compound in a DSS-induced colitis model.









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